

Synthesis of 4-Chloroaniline hydrochloride from 4-nitrochlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

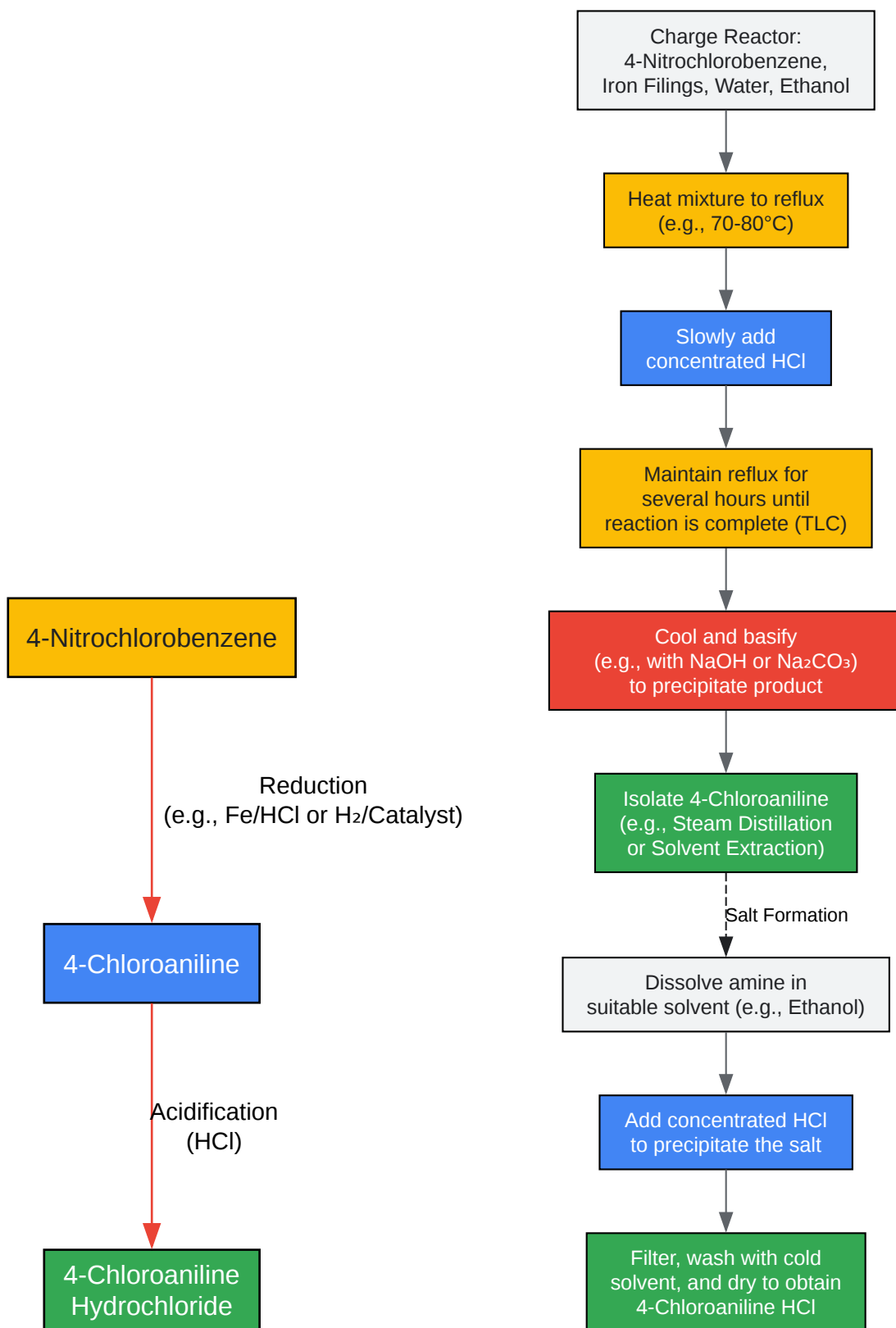
Compound Name: 4-Chloroaniline hydrochloride

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Overall Reaction Pathway

The synthesis is a two-step process. First, the nitro group of 4-nitrochlorobenzene is reduced to an amine group to form 4-chloroaniline. Second, the resulting aniline derivative is treated with hydrochloric acid to produce the stable and water-soluble hydrochloride salt.



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References

- 1. Page loading... [guidechem.com]
- 2. CAS 20265-96-7: 4-Chloroaniline hydrochloride | CymitQuimica [cymitquimica.com]
- 3. 4-Chloroaniline - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Synthesis of 4-Chloroaniline hydrochloride from 4-nitrochlorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138167#synthesis-of-4-chloroaniline-hydrochloride-from-4-nitrochlorobenzene]

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